

Technical Support Center: Interpreting Complex NMR Spectra of Substituted Adamantane-1-carbothioamides

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Compound of Interest

Compound Name: Adamantane-1-carbothioamide

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The rigid, three-dimensional structure of the adamantane cage makes it a valuable scaffold in medicinal chemistry and materials science.^{[1][2]} However, this same rigidity, combined with the electronic effects of substituents like carbothioamides, often leads to NMR spectra that are challenging to interpret. Signal overlap, broadening, and complex coupling patterns are common hurdles. This guide provides a structured approach to troubleshooting these complex spectra, offering both theoretical explanations and practical experimental protocols.

Part 1: Frequently Asked Questions (FAQs)

This section addresses common initial questions and observations when analyzing the NMR spectra of **adamantane-1-carbothioamides**.

Basic Interpretation

Q1: What are the typical ^1H and ^{13}C NMR chemical shifts for an unsubstituted adamantane cage?

A1: In an unsubstituted adamantane molecule, the high T_d symmetry results in only two signals in both the ^1H and ^{13}C NMR spectra.

- ^1H NMR: There are 12 methylene protons (CH_2) and 4 methine protons (CH). The methylene protons typically appear as a broad singlet around 1.76 ppm, and the methine protons appear as a broad singlet around 1.87 ppm.[3]
- ^{13}C NMR: The molecule has 6 equivalent methylene carbons (CH_2) and 4 equivalent methine carbons (CH). The CH_2 carbons resonate at approximately 37.8-38.0 ppm, while the CH carbons are found around 28.5-28.6 ppm.[4][5] These values serve as a crucial baseline for understanding substituent effects.

Q2: How does the $-\text{C}(=\text{S})\text{NHR}$ group at the C1 position influence the chemical shifts of the adamantane protons and carbons?

A2: Attaching a carbothioamide group to a bridgehead carbon (C1) breaks the molecule's symmetry, leading to a more complex spectrum with distinct signals for previously equivalent positions.

- ^{13}C NMR: The most significant effect is on the carbons of the adamantane cage. The C1 carbon (the point of attachment) will be significantly deshielded. The influence of the substituent is transmitted "through-the-bonds," affecting the chemical shifts of the γ (gamma) and δ (delta) carbons as well.[4] The thiocarbonyl carbon ($-\text{C}=\text{S}$) itself is highly deshielded and typically appears in the 180-210 ppm region.[6][7]
- ^1H NMR: The protons on the adamantane cage will also show differentiation. The protons on the carbons adjacent to the substitution site (β -protons) are generally the most affected, often shifting downfield. The presence of bulky or aromatic substituents on the thioamide nitrogen can induce even greater changes in the proton chemical shifts due to anisotropic effects.[8]

Q3: Why do I see broad signals in my room temperature ^1H NMR spectrum, especially for the thioamide N-H and adjacent R-group protons?

A3: Broad signals in the NMR spectrum of thioamides are often indicative of dynamic processes occurring on the NMR timescale. The two most common causes are:

- **Restricted C-N Bond Rotation:** The thioamide C-N bond has significant double-bond character due to resonance, which hinders free rotation.^{[7][9][10]} This can lead to the existence of cis and trans isomers, which may be slowly interconverting at room temperature.^[9] If the rate of this rotation is comparable to the NMR frequency difference between the signals in the two conformations, it results in signal broadening. The rotational barrier in thioamides is generally higher than in their corresponding amides.^{[7][11]}
- **Quadrupolar Broadening:** If the nitrogen atom is ^{14}N (a quadrupolar nucleus, $I=1$), its rapid relaxation can cause broadening of the signals of adjacent protons (like the N-H proton).

Advanced Troubleshooting

Q4: My ^1H NMR signals for the adamantane bridgehead and methylene protons are overlapping. How can I resolve them?

A4: Overlapping signals are a very common problem. The most effective way to resolve them is by using two-dimensional (2D) NMR techniques.

- **COSY (Correlation Spectroscopy):** This experiment reveals proton-proton (^1H - ^1H) coupling networks. It will show which protons are spin-coupled to each other, typically over two to three bonds. This is invaluable for tracing the connectivity through the adamantane cage and differentiating between the various methylene and methine signals.^{[12][13][14]}
- **HSQC (Heteronuclear Single Quantum Coherence):** This experiment correlates proton signals with the carbon signals to which they are directly attached (one-bond ^1H - ^{13}C correlation).^{[12][13]} Since ^{13}C spectra are generally better resolved, you can use the carbon dimension to disperse the overlapping proton signals.

Q5: I'm struggling to assign the quaternary carbon of the adamantane cage (C1) and the thiocarbonyl carbon. Which NMR experiment is best for this?

A5: Quaternary carbons do not have attached protons and therefore will not show up in an HSQC spectrum. The premier technique for assigning quaternary carbons is HMBC (Heteronuclear Multiple Bond Correlation).

- HMBC: This experiment shows correlations between protons and carbons over multiple bonds (typically 2-4 bonds).^{[12][13][14]} You can identify the C1 carbon by looking for correlations from the adamantane's β -protons (protons on the carbons adjacent to C1). The thiocarbonyl carbon can be assigned by observing correlations from the N-H proton and the protons of the R-group attached to the nitrogen.

Q6: I suspect restricted rotation around the C1-C(S) bond or the C(S)-N bond. How can I confirm this and determine the rotational barrier?

A6: The best method to study dynamic processes like restricted rotation is Variable Temperature (VT) NMR.^{[2][10]}

- Procedure: You acquire a series of ^1H NMR spectra at different temperatures.
 - At low temperatures ("slow exchange"): If rotation is restricted, you may see separate, sharp signals for each conformer (e.g., cis and trans isomers).
 - At high temperatures ("fast exchange"): As the temperature increases, the rotation becomes faster. The separate signals will broaden, coalesce into a single broad peak, and eventually sharpen into a time-averaged signal.
- Analysis: By analyzing the spectra at the coalescence temperature (where the two signals merge), you can calculate the free energy of activation ($\Delta G^\ddagger$) for the rotational barrier. This provides quantitative information about the flexibility of the molecule.^[2]

Q7: The signals for my substituent (R group) on the thioamide are also broad or show complex splitting. What could be the cause?

A7: This is also likely due to the restricted C-N bond rotation.^{[15][16]} Because of the partial double bond character, the two sides of the thioamide group are magnetically inequivalent. If the R group is, for example, a benzyl group, the two benzylic protons ($-\text{CH}_2\text{-Ph}$) will be diastereotopic and should appear as two separate signals, each potentially split into a doublet by the other (an AB quartet), rather than a simple singlet. If rotation is slow, you will see this complex pattern. If the rotation is in the intermediate exchange regime at the measurement temperature, these signals will be broad.

Part 2: Troubleshooting Guides & Experimental Protocols

Guide 1: Resolving Signal Overlap

Protocol 1.1: Step-by-Step Guide to 2D COSY Spectroscopy

- Sample Preparation: Prepare a moderately concentrated sample (5-15 mg) in a suitable deuterated solvent (e.g., CDCl₃, DMSO-d₆).
- Instrument Setup: Tune and shim the spectrometer on your sample for optimal resolution.
- Acquisition:
 - Load a standard COSY pulse sequence (e.g., cosygpppqf on Bruker instruments).
 - Acquire a 1D ¹H spectrum and determine the spectral width (sw) to include all proton signals.
 - Set the number of scans (ns) to 2 or 4 for sufficient signal-to-noise.
 - Set the number of increments in the indirect dimension (td in F1) to at least 256 for adequate resolution.
- Processing:
 - Apply a sine-bell window function in both dimensions.
 - Perform a two-dimensional Fourier transform.
 - Phase the spectrum and reference it to the residual solvent peak.
- Analysis: Identify cross-peaks, which appear off the diagonal. A cross-peak between proton A and proton B indicates that they are J-coupled.

Protocol 1.2: Step-by-Step Guide to 2D HSQC Spectroscopy

- Sample Preparation: As for COSY.

- Instrument Setup: Tune and shim for both ^1H and ^{13}C channels.
- Acquisition:
 - Load a standard HSQC pulse sequence (e.g., hsqcedetgpsisp2.3 on Bruker for multiplicity editing).
 - Set the ^1H spectral width based on the proton spectrum.
 - Set the ^{13}C spectral width to encompass all expected carbon signals (e.g., 0 to 220 ppm).
 - The experiment is optimized for a one-bond coupling constant (^1JCH). A typical value for adamantane is ~125-135 Hz.
- Processing: Process the data similarly to the COSY experiment.
- Analysis: Each cross-peak represents a direct connection between a proton (F2 axis) and a carbon (F1 axis). CH/CH₃ groups will have a different phase (e.g., positive, blue) than CH₂ groups (e.g., negative, red), aiding in assignment.[\[17\]](#)

Guide 2: Investigating Dynamic Processes

Protocol 2.1: Step-by-Step Guide to Variable Temperature (VT) NMR

- Select a Diagnostic Signal: Identify one or more signals in the room temperature ^1H NMR spectrum that are broad or appear to be coalescing.
- Cooling Down: Start by lowering the temperature in increments (e.g., 10-15 °C). Allow the temperature to stabilize for 5-10 minutes before each acquisition.[\[18\]](#) Acquire a 1D ^1H spectrum at each temperature. Continue until the broad signal resolves into two or more sharp signals or you reach the solvent's freezing point.
- Warming Up: From room temperature, increase the temperature in increments. Acquire spectra until the broad signal sharpens into a single, time-averaged peak.
- Data Analysis: Note the temperature of coalescence (T_c). Use the Eyring equation to estimate the Gibbs free energy of activation ($\Delta G^\ddagger$) for the rotational barrier.

Guide 3: Unambiguous Carbon Assignment

Protocol 3.1: Step-by-Step Guide to 2D HMBC Spectroscopy

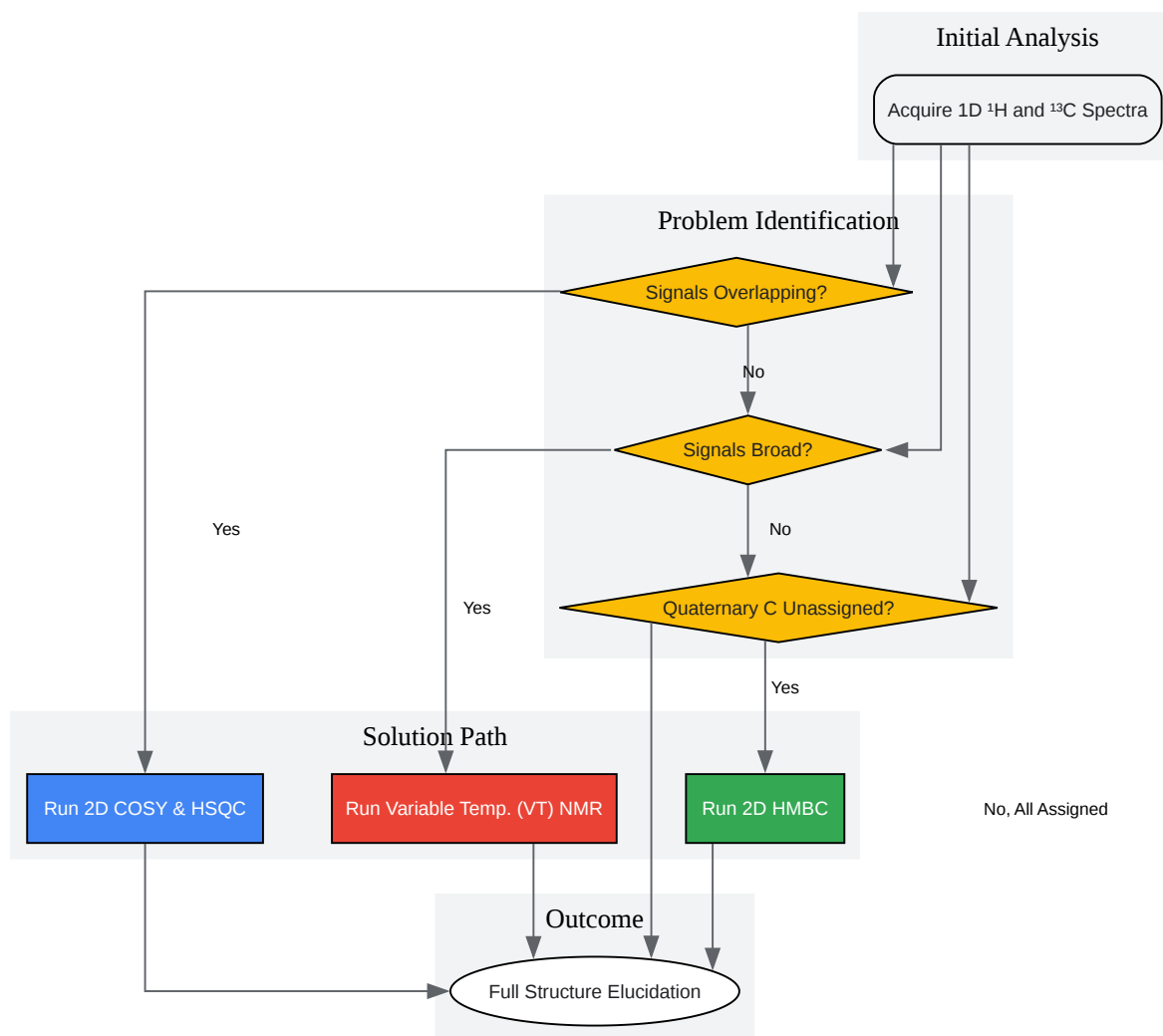
- Sample Preparation & Setup: As for HSQC.
- Acquisition:
 - Load a standard HMBC pulse sequence (e.g., hmbcgp1pndqf on Bruker).
 - Set spectral widths for ^1H and ^{13}C as in the HSQC.
 - This experiment is optimized for a long-range coupling constant (nJ_{CH}). This value is crucial. A typical starting value is 8-10 Hz, which is good for observing 2- and 3-bond correlations. To see longer-range (4-bond) correlations, a smaller value (e.g., 3-5 Hz) might be necessary.
- Processing & Analysis: Process as with other 2D experiments. Analyze the cross-peaks to build a carbon skeleton. For example, the protons at C2/C8/C9 should show a cross-peak to the quaternary C1 carbon.

Part 3: Data Interpretation & Visualization

Table 1: Typical ^1H and ^{13}C Chemical Shift Ranges for **Adamantane-1-carbothioamides**.

Position	Atom Type	Typical Chemical Shift (ppm)	Notes
Adamantane C1	^{13}C (Quaternary)	45 - 60	Point of substitution. Exact shift depends on the R group.
Adamantane CH	^{13}C (Methine)	28 - 35	Typically 3 unique signals (C3/5/7).
Adamantane CH ₂	^{13}C (Methylene)	36 - 45	Typically 3 unique signals (C2/8/9, C4/10/6).
Thiocarbonyl C=S	^{13}C	180 - 210	Highly deshielded.[7]
Adamantane CH	^1H (Methine)	1.9 - 2.5	Often broad and overlapping.
Adamantane CH ₂	^1H (Methylene)	1.6 - 2.2	Often complex multiplets, significant overlap.
Thioamide N-H	^1H	8.0 - 10.0	Can be very broad. Shift is solvent-dependent.

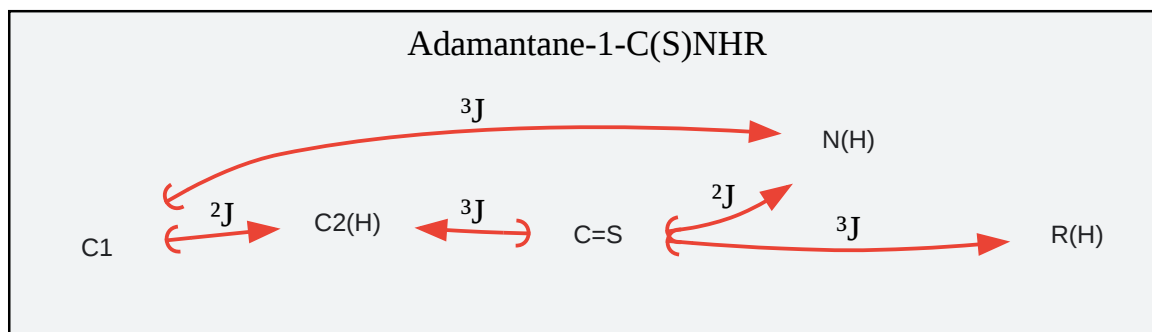
Diagram 1: Workflow for troubleshooting complex NMR spectra of adamantane derivatives.



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Caption: Troubleshooting workflow for adamantane NMR.

Diagram 2: Key HMBC correlations for an **adamantane-1-carbothioamide**.



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Caption: Expected key 2- and 3-bond HMBC correlations.

References

- Hoffman, R. E. (2022). Solid-state chemical-shift referencing with adamantane. *Journal of Magnetic Resonance*, 340, 107231. [\[Link\]](#)
- Duddeck, H., & Wolff, P. (1975). ^{13}C NMR spectra of adamantane derivatives. *Organic Magnetic Resonance*, 7(3), 151-151.
- Harris, R. K., Hodgkinson, P., Pickard, C. J., Yates, J. R., & Zorin, V. (2008). Chemical-shift referencing in solid-state NMR. *Magnetic Resonance in Chemistry*, 46(11), 1082–1094.
- Ukegawa, H., et al. (2010). Chemical Shift Changes and Line Narrowing in ^{13}C NMR Spectra of Hydrocarbon Clathrate Hydrates. *The Journal of Physical Chemistry A*, 114(34), 9208–9214. [\[Link\]](#)
- Fierro-Gonzalez, J. C., et al. (2018). NMR Detection of Isomers Arising from Restricted Rotation of the C-N Amide Bond of N-Formyl-o-toluidine and N,N'-Bis-formyl-o-tolidine. *Molecules*, 23(3), 662. [\[Link\]](#)
- Al-Abdullah, E. S., et al. (2015). Synthesis, Antimicrobial and Hypoglycemic Activities of Novel N-(1-Adamantyl)carbothioamide Derivatives. *Molecules*, 20(5), 8074–8091. [\[Link\]](#)
- Miller, M. J., & Frobese, A. S. (2020). Thioamides: Biosynthesis of Natural Compounds and Chemical Applications. *Accounts of Chemical Research*, 53(2), 488–501. [\[Link\]](#)

- Hampson, P., & Mathias, A. (1968). ^{14}N chemical shifts in thioamides. *Molecular Physics*, 15(4), 361–364.
- Osyczka, U., et al. (2023). A Small Change in Structure, a Big Change in Flexibility. *International Journal of Molecular Sciences*, 24(24), 17203. [\[Link\]](#)
- Nanalysis Corp. (2022). Utilizing Nuclear Magnetic Resonance to Observe Restricted Rotation in Amide Bonds. [\[Link\]](#)
- Krueger, P. J., & Fulea, A. O. (1975). Rotation about the C–N bond in thioamides: Influence of substituents on the potential function. *Tetrahedron*, 31(16), 1813–1816. [\[Link\]](#)
- Rae, I. D. (1975). Lanthanide Shifts in the ^1H N.M.R. Spectra of Thioamides, Selenoamides and 1,2-Dithioles. *Australian Journal of Chemistry*, 28(11), 2527-2530.
- Saeed, A., et al. (2021). Crystallographic and Theoretical Exploration of Weak Hydrogen Bonds in Arylmethyl N'-(adamantan-1-yl)piperidine-1-carbothioimides and Molecular Docking Analysis. *ACS Omega*, 6(41), 27157–27171. [\[Link\]](#)
- Nanalysis Corp. (2023). Using NMR to observe the restricted rotation in amide bonds. [\[Link\]](#)
- Saeed, A., et al. (2021). Crystallographic and Theoretical Exploration of Weak Hydrogen Bonds in Arylmethyl N'-(adamantan-1-yl)piperidine-1-carbothioimides and Molecular Docking Analysis. *ACS Omega*, 6(41), 27157–27171. [\[Link\]](#)
- Buddensiek, D., & Voss, J. (2019). Characteristic ^1H and ^{13}C NMR chemical shifts δ (ppm) for the N-substituents of selected thiobenzamides; calculated values in italics.
- Nikolova, I., et al. (2020). Nuclear magnetic resonance spectroscopy of adamantane derivatives: interpretation of proton and carbon chemical shifts. *Bulgarian Chemical Communications*, 52(1), 116-120. [\[Link\]](#)
- ProQuest. (1995). Applying 2D NMR methods to the structural elucidation of complex natural products. [\[Link\]](#)
- ResearchGate. (2018). 500 H 1 NMR spectra of adamantane spinning at 5 kHz...
- National High Magnetic Field Laboratory. Adamantane ($^1\text{H}/^{13}\text{C}$ Pulse Calibration/Shimming/Chemical Shift Reference). [\[Link\]](#)

- San Diego State University NMR Facility. Common 2D (COSY, HSQC, HMBC). [\[Link\]](#)
- Scribd. Advanced 2D NMR Techniques Guide. [\[Link\]](#)
- Al-Omair, M. A., & Ali, A. A. (2017). A novel method for heterocyclic amide–thioamide transformations. RSC Advances, 7(11), 6614–6621. [\[Link\]](#)
- ZORA (Zurich Open Repository and Archive). (2021). X-ray Structures and Computational Studies of Two Bioactive 2-(Adamantane-1-carbonyl)-N-substituted Hydrazine-1-carbothioamides. [\[Link\]](#)
- OC Chem. (2020, August 10). 2D NMR Spectroscopy: COSY, HSQC (HMQC) and HMBC [Video]. YouTube. [\[Link\]](#)
- De Cloedt, B., et al. (2022). Synthesis and Structural Properties of Adamantane-Substituted Amines and Amides Containing an Additional Adamantane, Azaadamantane or Diamantane Moiety. ChemistryOpen, 11(10), e202200031. [\[Link\]](#)
- SpectraBase. Adamantane-1-carboxylic acid [2-(4-chloro-phenyl)-ethyl]-amide. [\[Link\]](#)
- Saeed, A., et al. (2021). X-ray Structures and Computational Studies of Two Bioactive 2-(Adamantane-1-carbonyl)-N-substituted Hydrazine-1-carbothioamides. Molecules, 26(21), 6432. [\[Link\]](#)
- Al-Abdullah, E. S., et al. (2015). Synthesis, Antimicrobial and Hypoglycemic Activities of Novel N-(1-Adamantyl)carbothioamide Derivatives. Molecules, 20(5), 8074–8091. [\[Link\]](#)
- ETH Zurich NMR Service. Structure Elucidation by NMR. [\[Link\]](#)
- Dračínský, M., Hurtado, C. S., Masson, E., & Kaleta, J. (n.d.). Stuffed Pumpkins: Mechanochemical Synthesis of Host-Guest Complexes with Cucurbit[7]uril - Supporting Information.
- Wróbel, M. R., et al. (2024). Novel Adamantane Derivatives: Synthesis, Cytotoxicity and Antimicrobial Properties. Molecules, 29(9), 2024. [\[Link\]](#)

- Urbańczyk, M., et al. (2021). Variable-temperature NMR spectroscopy for metabolite identification in biological materials. RSC Advances, 11(59), 37278–37283. [[Link](#)]

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Sources

- 1. Crystallographic and Theoretical Exploration of Weak Hydrogen Bonds in Arylmethyl N'-(adamantan-1-yl)piperidine-1-carbothioimides and Molecular Docking Analysis - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 2. Synthesis and Structural Properties of Adamantane-Substituted Amines and Amides Containing an Additional Adamantane, Azaadamantane or Diamantane Moiety - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Adamantane(281-23-2) 1H NMR spectrum [chemicalbook.com]
- 4. kbfi.ee [kbfi.ee]
- 5. Adamantane(281-23-2) 13C NMR spectrum [chemicalbook.com]
- 6. mdpi.com [mdpi.com]
- 7. Thioamides: Biosynthesis of Natural Compounds and Chemical Applications - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 8. tandfonline.com [tandfonline.com]
- 9. mdpi.com [mdpi.com]
- 10. A Small Change in Structure, a Big Change in Flexibility - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 11. Sci-Hub. Rotation about the C–N bond in thioamides: Influence of substituents on the potential function / Tetrahedron, 1975 [sci-hub.red]
- 12. 7) Common 2D (COSY, HSQC, HMBC) | SDSU NMR Facility – Department of Chemistry [nmr.sdsu.edu]
- 13. scribd.com [scribd.com]
- 14. youtube.com [youtube.com]
- 15. azom.com [azom.com]

- [16. NMR blog - Using NMR to observe the restricted rotation in amide bonds — Nanalysis \[nanalysis.com\]](#)
- [17. Structure Elucidation by NMR – NMR Service | ETH Zurich \[nmrservice.ethz.ch\]](#)
- [18. Variable-temperature NMR spectroscopy for metabolite identification in biological materials - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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